

Application Notes and Protocols for FG-3019 (Pamrevlumab)

Author: BenchChem Technical Support Team. Date: December 2025



For Research Use Only

Introduction

FG-3019, also known as Pamrevlumab, is a recombinant human monoclonal antibody that specifically targets Connective Tissue Growth Factor (CTGF).[1][2] CTGF is a key signaling molecule involved in various biological processes, including cell proliferation, adhesion, and extracellular matrix (ECM) production.[3][4] Its upregulation is associated with the pathogenesis of fibrotic diseases and some cancers.[2] FG-3019 functions by binding to CTGF, thereby inhibiting its pro-fibrotic and oncogenic activities.[2] These application notes provide detailed protocols for the dissolution and storage of FG-3019 for preclinical research applications.

Quantitative Data Summary



Parameter	Value	Reference
Target	Connective Tissue Growth Factor (CTGF)	[1][2]
Drug Type	Recombinant Human IgG1 kappa Monoclonal Antibody	[5][6]
Formulation (Clinical)	10 mg/mL FG-3019, 1.60 mg/mL L-histidine, 3.08 mg/mL L-histidine HCl, 8.01 mg/mL sodium chloride, 0.05 mg/mL polysorbate 20, pH 6.0	[5][6]
Recommended Reconstitution Solvent (Research)	Sterile Phosphate-Buffered Saline (PBS) or Saline	[1]
Storage of Vials	Refrigerate at 2°C to 8°C. Protect from light.	[6]
Storage of Diluted Solution	Store at 2°C to 8°C for no more than 96 hours.	[7]
Molecular Weight	~150 kDa	Inferred from IgG1 structure

Experimental Protocols Protocol 1: Reconstitution of Lyophilized FG-3019

This protocol describes the reconstitution of lyophilized FG-3019 for in vitro and in vivo research applications.

Materials:

- Lyophilized FG-3019 powder
- Sterile, pyrogen-free Phosphate-Buffered Saline (PBS) or 0.9% Sodium Chloride (Saline)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips



Procedure:

- Before opening, bring the vial of lyophilized FG-3019 to room temperature.
- Refer to the manufacturer's product data sheet for the specific amount of solvent to add to achieve the desired final concentration.
- Using a sterile pipette, slowly add the recommended volume of sterile PBS or saline to the vial.
- Gently swirl or rock the vial to dissolve the powder. Do not shake or vortex, as this can cause the antibody to denature.
- Allow the vial to sit at room temperature for 10-15 minutes to ensure complete dissolution.
- Visually inspect the solution for any particulate matter. The solution should be clear and colorless. If particulates are present, the solution can be filtered through a sterile 0.22 μm syringe filter.
- Aliquot the reconstituted antibody into sterile, low-protein-binding microcentrifuge tubes for storage. This will minimize freeze-thaw cycles.

Protocol 2: Storage and Stability of FG-3019

Proper storage of FG-3019 is critical to maintain its activity.

Short-Term Storage (up to 96 hours):

Store the reconstituted FG-3019 solution at 2°C to 8°C.[7]

Long-Term Storage (months to a year):

- For long-term storage, it is recommended to store aliquots of the reconstituted antibody at -20°C or -80°C.
- Avoid repeated freeze-thaw cycles, which can lead to a loss of antibody activity. It is advisable to create single-use aliquots.

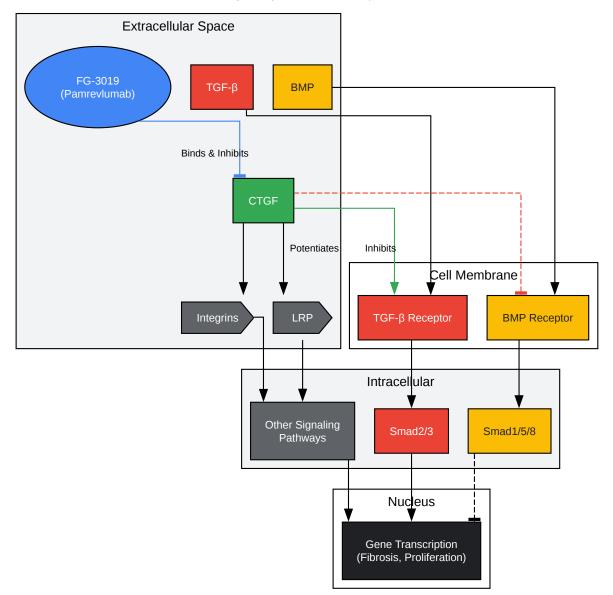


General Handling Precautions:

- Always handle the antibody under sterile conditions in a laminar flow hood to prevent microbial contamination.
- Protect the antibody from light, both in its lyophilized and reconstituted forms.[6]

Visualizations CTGF Signaling Pathway and Inhibition by FG-3019





CTGF Signaling and Inhibition by FG-3019

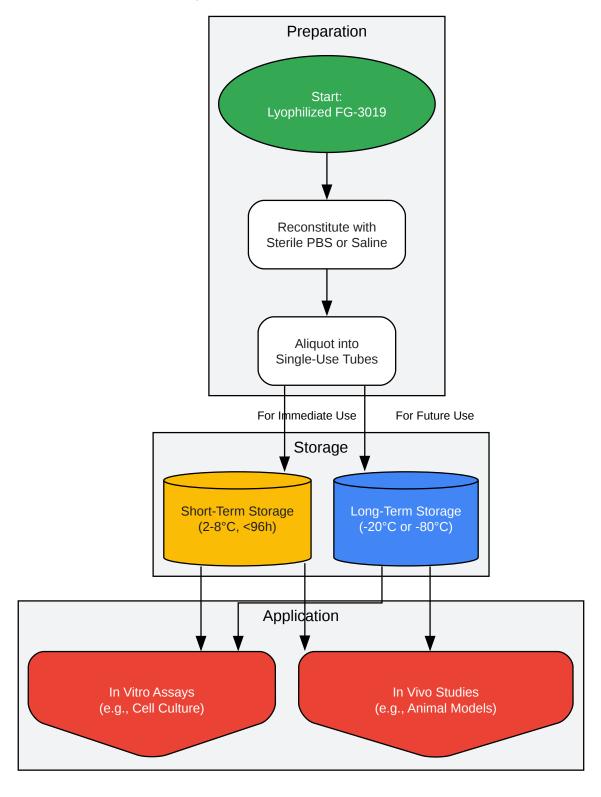
Click to download full resolution via product page

Caption: CTGF signaling modulation and its inhibition by FG-3019.



Experimental Workflow for FG-3019 Handling





Click to download full resolution via product page



Caption: Recommended workflow for handling and storing FG-3019.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Pamrevlumab Overview Creative Biolabs [creativebiolabs.net]
- 3. Connective tissue growth factor: Role in trabecular meshwork remodeling and intraocular pressure lowering PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. cdn.clinicaltrials.gov [cdn.clinicaltrials.gov]
- 6. cdn.clinicaltrials.gov [cdn.clinicaltrials.gov]
- 7. droracle.ai [droracle.ai]
- To cite this document: BenchChem. [Application Notes and Protocols for FG-3019 (Pamrevlumab)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672301#protocol-for-dissolving-and-storing-fauc-3019]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com